

Technical Assessment: 5,7-Dibromo-3-methylindole Solubility & Formulation

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Compound of Interest

Compound Name: 5,7-Dibromo-3-methylindole

Cat. No.: B13703473

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Executive Summary

5,7-Dibromo-3-methylindole (CAS: 1360951-68-3) is a lipophilic trisubstituted indole derivative primarily utilized as a synthetic intermediate in the development of marine natural product analogs (e.g., meridianins) and kinase inhibitors.^[1]

Its physicochemical profile is dominated by the electron-withdrawing and lipophilic nature of the two bromine atoms at positions 5 and 7, combined with the 3-methyl group. This substitution pattern significantly reduces aqueous solubility compared to the parent indole, necessitating the use of organic co-solvents (DMSO, DCM) or lipid-based formulations for biological assays. This guide details the compound's solubility limits, experimental protocols for dissolution, and validated formulation strategies.

Physicochemical Profile

Understanding the molecular drivers of solubility is critical for accurate formulation. The presence of halogens increases the partition coefficient (LogP), shifting the molecule towards Class II/IV of the Biopharmaceutics Classification System (BCS) (Low Solubility).

Property	Data / Value	Note
Molecular Formula	C	
	H	
	Br	
	N	
Molecular Weight	288.97 g/mol	High bromine mass contribution.
Appearance	Colorless Solid	Crystalline form.
Melting Point	73.7 – 79.9 °C	Validated experimental range [1].
LogP (Predicted)	~4.3	Highly lipophilic (Skatole ~2.6 + 2xBr).
H-Bond Donors	1	Indole NH.
H-Bond Acceptors	0	Lacks strong acceptors.

Solubility Data

The following data aggregates experimental observations from synthesis protocols [1] and standard solubility behavior of dibromo-indole analogs.

Solvent Compatibility Table

Solvent	Solubility Rating	Estimated Conc.	Application
Dichloromethane (DCM)	High	> 100 mg/mL	Synthesis extraction; Stock preparation.
Chloroform (CDCl ₃)	High	> 50 mg/mL	NMR Spectroscopy.
Ethyl Acetate (EtOAc)	High	> 50 mg/mL	Purification; Liquid-Liquid Extraction.
DMSO	High	> 25 mg/mL	Primary solvent for biological assays.
Methanol (MeOH)	Moderate	1–10 mg/mL	Soluble with heating; limited at RT.
Hexanes	Low	< 1 mg/mL	Used as anti-solvent in chromatography (9:1 Hex:EtOAc).
Water (pH 7.4)	Insoluble	< 0.01 mg/mL	Requires surfactant/co-solvent.

Mechanistic Insight

The 5,7-dibromo substitution pattern creates a hydrophobic shield around the indole core. While the N-H moiety remains a hydrogen bond donor, the bulky bromine atoms at positions 5 and 7 disrupt the crystal lattice energy enough to allow solubility in moderate polarity organics (DCM, EtOAc) but prevent hydration by water molecules.

- **Synthesis Context:** In reported protocols, the compound is synthesized in a MeOH/H₂O suspension and requires heating to 50°C for reaction progress, confirming its poor solubility in aqueous-alcoholic mixtures at room temperature [1].

Experimental Protocols

Protocol A: Preparation of 10 mM Stock Solution (DMSO)

Objective: Create a stable stock solution for biological dilution.

- Weighing: Weigh 2.89 mg of **5,7-Dibromo-3-methylindole** into a sterile 1.5 mL amber microcentrifuge tube (protect from light).
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide), ACS grade or higher.
- Dissolution: Vortex vigorously for 30 seconds.
 - Checkpoint: If solid persists, sonicate in a water bath at 35°C for 5 minutes.
- Storage: Aliquot into 100 µL volumes to avoid freeze-thaw cycles. Store at -20°C.
 - Stability: Stable for >3 months at -20°C.

Protocol B: Kinetic Solubility Determination (Shake-Flask)

Objective: Empirically determine maximum solubility in a specific buffer (e.g., PBS).

- Preparation: Place excess solid (~2 mg) into a glass vial containing 1 mL of PBS (pH 7.4).
- Agitation: Shake at 300 rpm at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 x g for 10 minutes to pellet undissolved solid.
- Quantification: Analyze the supernatant via HPLC-UV (280 nm) against a standard curve prepared in Acetonitrile/Water.

Formulation Strategies & Workflow

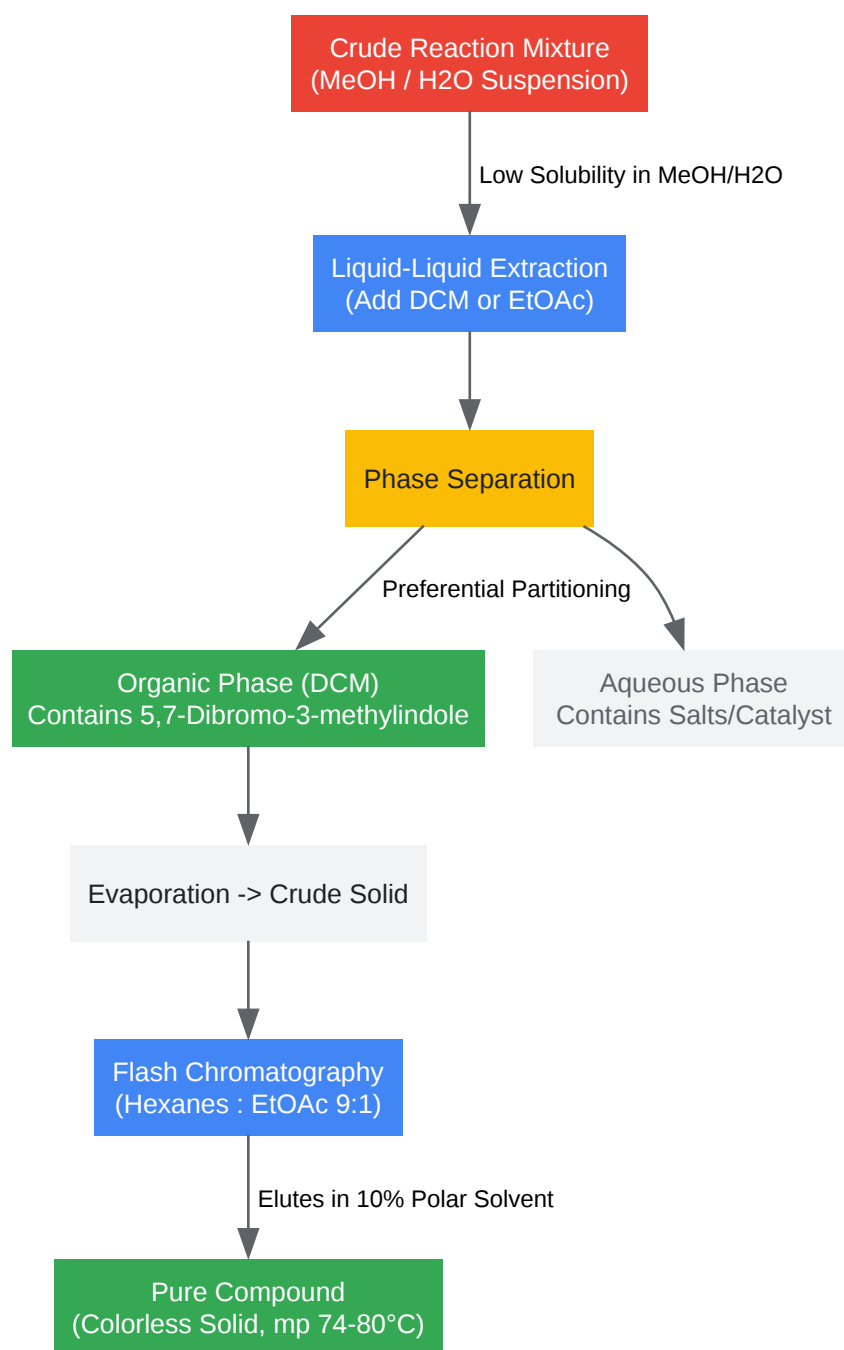
For in vivo or cellular applications where DMSO toxicity is a concern, alternative formulations are required.

Formulation Decision Matrix

- Cell Culture: Use DMSO stock (final concentration < 0.5% v/v).
- In Vivo (IP/IV): Use 10% DMSO / 40% PEG400 / 50% Saline.
- Oral Delivery: Use Hydroxypropyl- β -Cyclodextrin (HP- β -CD) complexation.

Visualization: Solubility & Purification Workflow

The following diagram illustrates the solubility-based logic used during the isolation and purification of the compound, highlighting its phase preference.

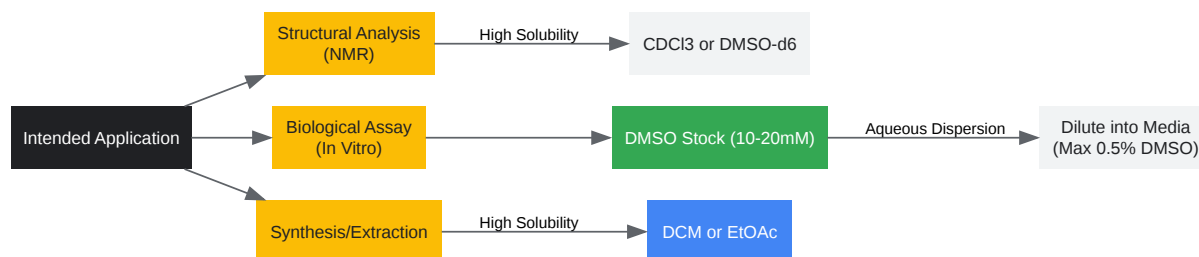


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Caption: Solubility-driven isolation workflow showing partitioning into organic phases (DCM/EtOAc) and purification via polarity gradient.

Visualization: Solvent Selection Guide

A decision tree for selecting the appropriate solvent system based on the intended application.



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Caption: Solvent selection logic based on experimental requirements (Analysis vs. Biology vs. Chemistry).

References

- Larsen, M. A., & Hartwig, J. F. (2017). Synthetic Access to 3,5,7-Trisubstituted Indoles Enabled by Iridium-Catalyzed C–H Borylation.[2][3] *Synthesis*, 49(21), 4731-4737.[2][3]
- PubChem Compound Summary. (n.d.). 5-Bromo-3-methylindole (Analogous Data). National Center for Biotechnology Information.
- ChemicalBook. (2025).[4] 5-Bromo-3-methylindole Properties (Analogous Data).

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Sources

- 1. N/A, 5-Chloro-4-fluoro-3-methylindole-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技（上海）有限公司 [accelachem.com]
- 2. Thieme E-Books & E-Journals - [thieme-connect.com]
- 3. Thieme E-Journals - Synthesis / Full Text [thieme-connect.de]

- [4. 5-Bromoindole | C₈H₆BrN | CID 24905 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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